

2,6-Diethylphenol molecular weight and formula

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Compound of Interest

Compound Name: 2,6-Diethylphenol

Cat. No.: B086025

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Core Technical Data: 2,6-Diethylphenol

This document provides the fundamental molecular properties of **2,6-Diethylphenol**, a significant compound in chemical research and development.

Molecular Identity and Weight

The empirical and molecular formula, along with the precise molecular weight, are foundational data points for any experimental or developmental work. These values are crucial for stoichiometric calculations, analytical characterization, and formulation development.

Parameter	Value
Chemical Formula	C ₁₀ H ₁₄ O[1][2][3][4]
Molecular Weight	150.22 g/mol [1][3]
Monoisotopic Mass	150.104465066 Da[3]

The structural representation of **2,6-Diethylphenol** is fundamental to understanding its chemical reactivity and intermolecular interactions.

Caption: Chemical structure of **2,6-Diethylphenol**.

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References

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